

An In-depth Technical Guide to Benzoylcholine: Structure, Properties, and Experimental Analysis

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Compound of Interest

Compound Name: *Benzoylcholine*

Cat. No.: *B1199707*

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This guide provides a comprehensive overview of **benzoylcholine**, a synthetic choline ester of significant interest in neuropharmacology and enzymology. Its structural similarity to the endogenous neurotransmitter acetylcholine makes it a valuable tool for studying cholinergic systems, particularly the activity of cholinesterases.

Chemical Structure and Properties

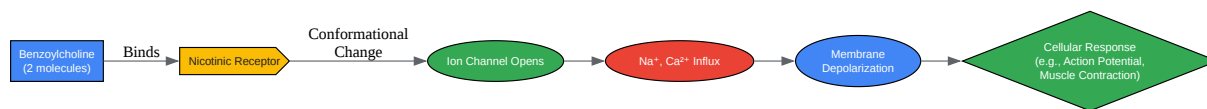
Benzoylcholine is a quaternary ammonium compound, existing as a positively charged ion. It is the ester of benzoic acid and choline. The structure consists of a trimethylammonium group linked via an ethylene bridge to a benzoate group.

Structure:

Caption: Muscarinic receptor signaling pathway.

Nicotinic Acetylcholine Receptor Signaling

Nicotinic receptors are ligand-gated ion channels. The binding of two agonist molecules, such as **benzoylcholine**, to the receptor causes a conformational change that opens the channel, allowing the influx of cations (primarily Na^+ and Ca^{2+}). This influx leads to depolarization of the cell membrane and, in neurons, the generation of an action potential, or in muscle cells, contraction.



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Caption: Nicotinic receptor signaling pathway.

Conclusion

Benzoylcholine is a versatile pharmacological tool with a well-defined chemical structure and properties. Its primary utility lies in its differential hydrolysis by cholinesterases, making it an invaluable substrate for studying the activity of butyrylcholinesterase. A thorough understanding of its synthesis, mechanism of action, and the experimental protocols for its analysis is essential for researchers in the fields of neuroscience, pharmacology, and drug development. The signaling pathways it activates provide a basis for understanding its broader physiological effects.

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